

## A Technical Guide to the Historical Research Applications of Dichlorodifluoromethane

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#### Introduction

Dichlorodifluoromethane (CCl<sub>2</sub>F<sub>2</sub>), commonly known as Freon-12 or R-12, is a chlorofluorocarbon (CFC) that was first synthesized in the late 1920s.[1] Its unique physical and chemical properties, such as being colorless, odorless, non-toxic, and non-flammable, led to its widespread use in a variety of industrial and commercial applications, most notably as a refrigerant and an aerosol propellant.[1][2] While its production was phased out under the Montreal Protocol due to its detrimental effects on the ozone layer, dichlorodifluoromethane played a significant, albeit now historical, role in various fields of scientific research.[2][3] This technical guide provides an in-depth look at the historical applications of dichlorodifluoromethane in research, focusing on its use as a transient tracer in oceanography and its chemical synthesis.

# Physical and Chemical Properties of Dichlorodifluoromethane

A comprehensive understanding of the physical and chemical properties of **dichlorodifluoromethane** was crucial for its application in research. This data provided the foundation for its use in various experimental setups.



Property	Value
Molecular Formula	CCl <sub>2</sub> F <sub>2</sub>
Molecular Weight	120.91 g/mol
Boiling Point (at 1 atm)	-29.8 °C (-21.6 °F)
Melting Point	-157.7 °C (-251.9 °F)
Critical Temperature	112.0 °C (233.6 °F)
Critical Pressure	4.17 MPa
Density (liquid at -29.8°C)	1.486 g/cm <sup>3</sup>
Solubility in Water (at 20°C)	0.286 g/L
Ozone Depletion Potential (ODP)	0.82
Global Warming Potential (GWP, 100-year)	10,900

Table 1: Physical and Chemical Properties of **Dichlorodifluoromethane**. This table summarizes the key physical and chemical properties of **dichlorodifluoromethane**, which underpinned its historical research applications.

# Historical Research Application: Transient Tracer in Oceanography

One of the most significant research applications of **dichlorodifluoromethane** was its use as a transient tracer to study ocean circulation and mixing processes.[4][5] The concentration of CFCs, including **dichlorodifluoromethane**, in the atmosphere increased at a well-documented rate for several decades.[4] This known atmospheric history allowed oceanographers to "date" water masses and trace their movement through the deep ocean. The inert nature of **dichlorodifluoromethane** meant that it was not significantly altered by biological or chemical processes in the ocean, making it an excellent marker for physical processes.[6]

## **Experimental Protocol: Measurement of Dichlorodifluoromethane in Seawater**

### Foundational & Exploratory





The World Ocean Circulation Experiment (WOCE), a major international research program, extensively used **dichlorodifluoromethane** as a tracer.[5][7] The following protocol is a generalized summary of the methods used during WOCE and other oceanographic studies for the determination of **dichlorodifluoromethane** in seawater.

#### 1. Sample Collection:

- Seawater samples were collected at various depths using Niskin bottles mounted on a CTD (Conductivity, Temperature, and Depth) rosette.
- To prevent contamination from the atmosphere, water was drawn from the Niskin bottles into glass ampoules or syringes with great care to avoid trapping air bubbles.
- Samples were typically preserved by adding a small amount of a biocide, such as mercuric chloride, to prevent microbial activity.
- 2. Sample Analysis via Gas Chromatography:
- The concentration of **dichlorodifluoromethane** in the seawater samples was measured using gas chromatography with an electron capture detector (GC-ECD).[8]
- Purge and Trap System: A common method for extracting the dissolved dichlorodifluoromethane from the seawater was a purge and trap system.
  - A known volume of the seawater sample was placed in a purging chamber.
  - An inert gas, such as nitrogen, was bubbled through the sample, stripping the volatile dichlorodifluoromethane out of the water.
  - The gas stream was then passed through a cold trap (cryotrap) to concentrate the dichlorodifluoromethane and other dissolved gases.
  - After a set purging time, the cryotrap was rapidly heated, injecting the trapped gases into the gas chromatograph.
- Gas Chromatograph Parameters (Illustrative Example):



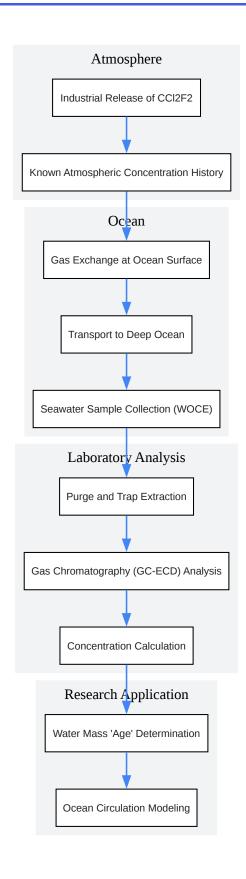
- Column: A packed column (e.g., with a porous polymer) or a capillary column suitable for separating volatile halogenated compounds.
- Carrier Gas: High-purity nitrogen or argon/methane.
- Oven Temperature Program: An initial low temperature (e.g., 40°C) held for a few minutes, followed by a temperature ramp to a higher temperature (e.g., 150°C) to elute the compounds of interest.
- Detector: An electron capture detector (ECD), which is highly sensitive to halogenated compounds like dichlorodifluoromethane.
- Calibration: The gas chromatograph was calibrated using standard gas mixtures with known concentrations of dichlorodifluoromethane. These standards were used to create a calibration curve to which the sample peak areas could be compared to determine their concentrations.

#### 3. Data Analysis:

- The concentration of **dichlorodifluoromethane** in the seawater sample was calculated based on the peak area from the gas chromatogram and the calibration curve.
- By comparing the measured concentration to the known atmospheric history of dichlorodifluoromethane, researchers could estimate the "age" of the water mass, which is the time since it was last in contact with the atmosphere.

### Visualization of the Ocean Tracer Workflow





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Caption: Workflow for using dichlorodifluoromethane as an ocean tracer.



## Historical Chemical Synthesis of Dichlorodifluoromethane

The primary industrial method for producing **dichlorodifluoromethane** was through the halogen exchange of carbon tetrachloride with hydrogen fluoride. This process, often referred to as the Swarts reaction, utilized an antimony pentachloride catalyst.

## Experimental Protocol: Industrial Synthesis of Dichlorodifluoromethane

The following is a generalized protocol for the industrial production of **dichlorodifluoromethane**.

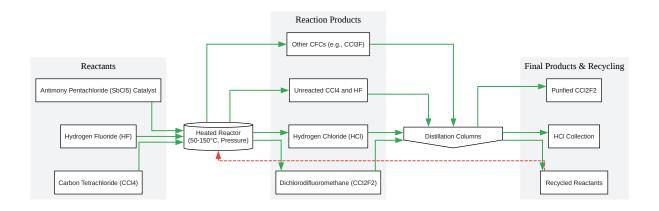
- 1. Reactants and Catalyst:
- Carbon Tetrachloride (CCl<sub>4</sub>): The primary carbon source.
- Anhydrous Hydrogen Fluoride (HF): The fluorinating agent.
- Antimony Pentachloride (SbCl<sub>5</sub>): The catalyst. In the reaction environment, it is converted to the active catalyst, antimony chlorofluoride.
- 2. Reaction Conditions:
- The reaction was typically carried out in a continuous process in a heated reactor.
- Temperature: The reaction temperature was generally maintained between 50°C and 150°C.
- Pressure: The reaction was often conducted under pressure to keep the reactants in the liquid phase.
- 3. Reaction Steps:
- Carbon tetrachloride and hydrogen fluoride were fed into the reactor containing the antimony pentachloride catalyst.



- The halogen exchange reaction occurred, where chlorine atoms on the carbon tetrachloride molecule were replaced by fluorine atoms from the hydrogen fluoride.
  - CCl<sub>4</sub> + 2HF --(SbCl<sub>5</sub>)--> CCl<sub>2</sub>F<sub>2</sub> + 2HCl
- The reaction produced a mixture of **dichlorodifluoromethane**, unreacted starting materials, the byproduct hydrogen chloride (HCI), and other chlorofluorocarbons such as trichlorofluoromethane (CCI<sub>3</sub>F).
- 4. Product Separation and Purification:
- The reaction mixture was passed through a series of distillation columns to separate the desired dichlorodifluoromethane from the other components.
- Hydrogen chloride was removed and often neutralized or collected for other industrial uses.
- Unreacted carbon tetrachloride and hydrogen fluoride were recycled back to the reactor.
- The final **dichlorodifluoromethane** product was further purified to remove any remaining impurities before being compressed and stored as a liquid.

### **Visualization of the Synthesis Process**





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Caption: Industrial synthesis of dichlorodifluoromethane via halogen exchange.

### Conclusion

**Dichlorodifluoromethane**, while now recognized for its significant environmental impact, was a compound of considerable importance in the history of scientific research. Its application as a transient tracer in oceanography provided invaluable data for understanding global ocean circulation patterns, a critical component of climate science. The chemical synthesis of **dichlorodifluoromethane** also represents a key development in industrial chemistry. This guide has provided a technical overview of these historical research applications, including the experimental protocols and visualizations of the core processes involved. It serves as a reference for understanding the scientific legacy of this once-ubiquitous compound.

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